

(2-Bromo-4-chlorophenyl)methanamine hydrochloride starting materials

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Compound of Interest

Compound Name: (2-Bromo-4-chlorophenyl)methanamine hydrochloride

Cat. No.: B2820847

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An In-depth Technical Guide on the Starting Materials and Synthetic Pathways for **(2-Bromo-4-chlorophenyl)methanamine Hydrochloride**

Introduction

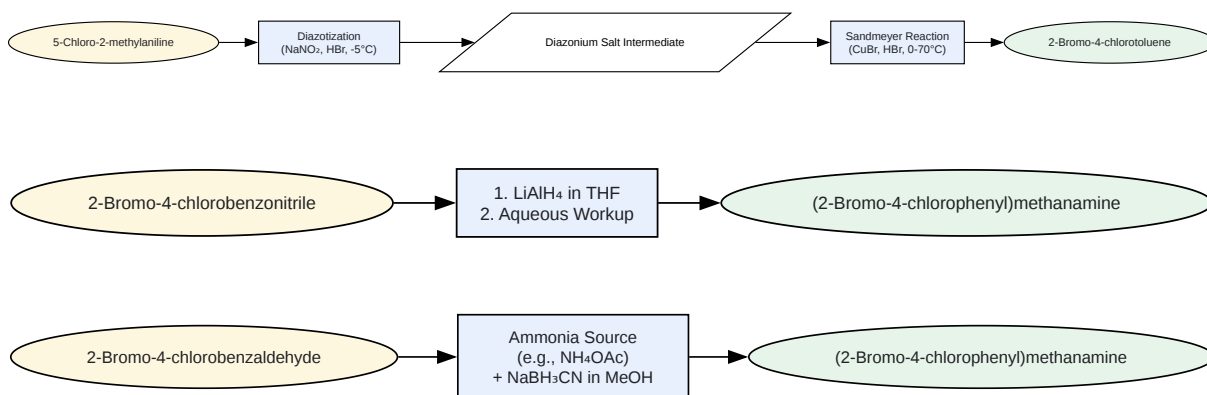
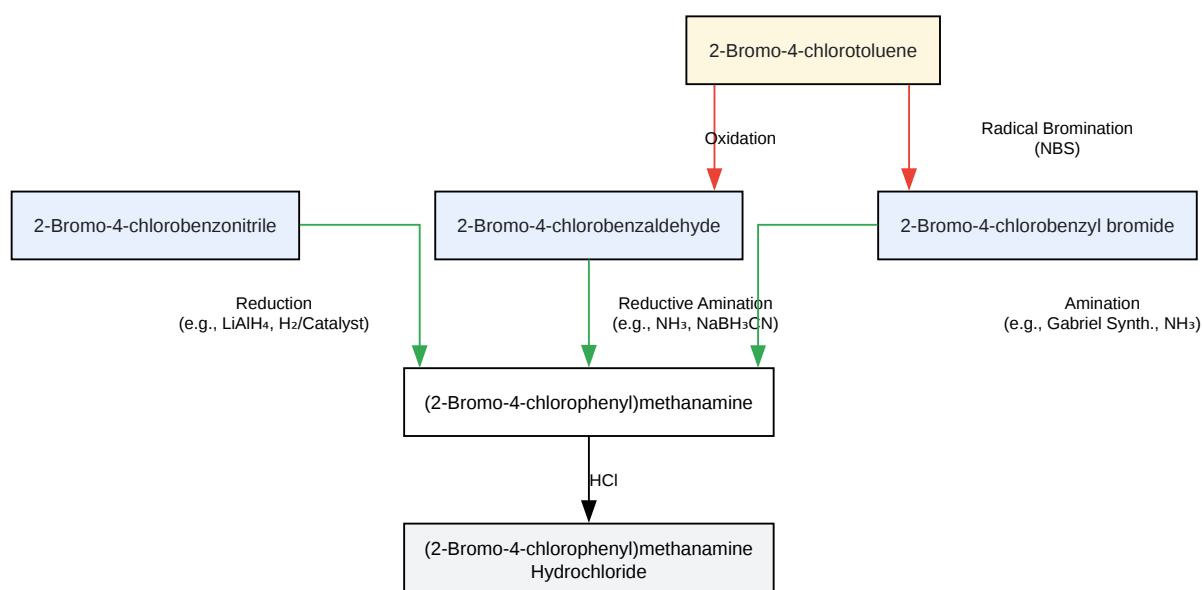
(2-Bromo-4-chlorophenyl)methanamine hydrochloride (CAS No: 2048273-70-5) is a substituted benzylamine that serves as a critical intermediate and building block in organic synthesis.[1] Its unique substitution pattern, featuring both bromo and chloro substituents on the aromatic ring, makes it a valuable precursor for the construction of complex molecular architectures, particularly in the realm of pharmaceutical research and development.[2] This guide provides a detailed exploration of the common starting materials and principal synthetic routes for its preparation, offering field-proven insights for researchers and drug development professionals. We will dissect the key synthetic strategies, explain the causality behind experimental choices, and provide detailed protocols for the most viable pathways.

Chapter 1: Retrosynthetic Analysis & Key Synthetic Strategies

A retrosynthetic analysis of (2-Bromo-4-chlorophenyl)methanamine reveals several logical disconnection points. The final hydrochloride salt is trivially formed by treating the free amine with hydrochloric acid. The core challenge lies in the efficient construction of the (2-Bromo-4-

chlorophenyl)methanamine intermediate. Three primary strategies emerge, each centered on the formation of the aminomethyl ($-\text{CH}_2\text{NH}_2$) group from a different functional group precursor: a nitrile, an aldehyde, or a benzyl bromide.

These three pathways typically converge from a common, commercially available or readily synthesized precursor, 2-Bromo-4-chlorotoluene. The choice of pathway often depends on factors such as starting material availability, scalability, and the specific hazards associated with the reagents.



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References

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- 2. (2-Bromo-4-chlorophenyl)methanamine hydrochloride [myskinrecipes.com]
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